

What is the chemical structure of Longistylumphylline A?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Longistylumphylline A

Cat. No.: B580231

[Get Quote](#)

Longistylumphylline A: An Uncharted Alkaloid

For Immediate Release

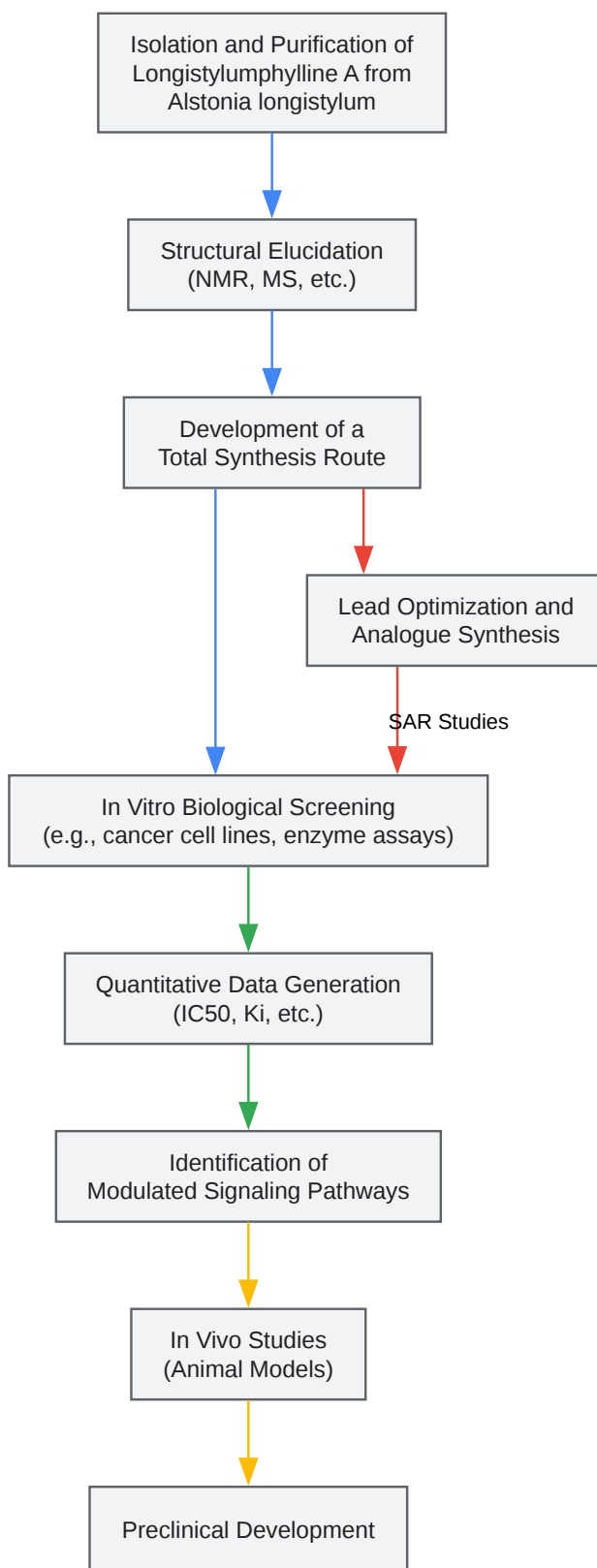
[City, State] – **Longistylumphylline A**, a complex alkaloid with the chemical formula $C_{23}H_{29}NO_3$, remains a molecule of significant interest yet limited public data for the broader scientific community. Despite its defined chemical structure and identification from a natural source, a comprehensive technical profile, including detailed experimental protocols and specific biological activity data, is not readily available in the public domain. This whitepaper consolidates the currently accessible information on **Longistylumphylline A** and highlights the areas requiring further research to fully characterize its potential for drug development.

Chemical Identity and Structure

Longistylumphylline A is identified by the Chemical Abstracts Service (CAS) number 857672-34-5. It possesses a molecular weight of 367.48 g/mol. The chemical structure is presented below:

Chemical Structure of **Longistylumphylline A**

[Chemical Structure of Longistylumphylline A not available for DOT representation]



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [What is the chemical structure of Longistylumphylline A?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b580231#what-is-the-chemical-structure-of-longistylumphylline-a]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com